

# Proper Disposal of DL-Threonine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *DL-Threonine*

Cat. No.: *B559538*

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the proper disposal of **DL-Threonine** in a laboratory setting. While **DL-Threonine** is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), responsible disposal is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.<sup>[1][2][3]</sup>

## Initial Assessment and Waste Identification

The first step in any chemical disposal procedure is to confirm the identity and hazard classification of the substance.

- Consult the Safety Data Sheet (SDS): The SDS for **DL-Threonine** consistently indicates that it does not meet the criteria for classification as a hazardous substance.<sup>[1][2]</sup> It is not considered to be flammable, corrosive, reactive, or toxic.<sup>[4]</sup>
- Check for Contamination: If the **DL-Threonine** waste is mixed with other chemicals, the entire mixture must be treated as hazardous waste, and the disposal procedure for the most hazardous component must be followed.<sup>[5]</sup>

## Non-Hazardous Waste Disposal Procedure

For pure, uncontaminated **DL-Threonine**, the following disposal procedure is recommended. However, always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines and local regulations, as these may vary.[4][6]

For Solid **DL-Threonine**:

- Containerization: Place the solid **DL-Threonine** waste in a clearly labeled, sealed container. Plastic containers are often preferred over glass for waste storage.[5]
- Labeling: Label the container as "Non-Hazardous Waste" and clearly identify the contents as "**DL-Threonine**." Include the quantity and date of generation.[5]
- Disposal:
  - Option 1: Regular Trash (with approval): In some cases, and with explicit permission from your EHS department, small quantities of non-hazardous chemicals may be permissible for disposal in the regular trash.[4][6] The chemical should be in a securely sealed container.[4]
  - Option 2: EHS Collection: The most prudent approach is to dispose of the container through your institution's hazardous waste program, even if the substance is not classified as hazardous.[5] This ensures a documented and compliant disposal route.

For Aqueous Solutions of **DL-Threonine**:

- Neutralization (if necessary): While **DL-Threonine** itself is not significantly acidic or basic, if it has been used in a solution with a pH outside the neutral range, the pH should be adjusted to between 5.5 and 10.5 before disposal.[4]
- Dilution: For small quantities, dilute the solution with a large amount of water.
- Drain Disposal (with explicit permission): Disposal of any chemical down the drain is strictly regulated and requires written permission from your institution's EHS department.[4][5] Generally, only small amounts of readily biodegradable, non-toxic substances are considered for drain disposal.[4] Do not pour any chemical down the drain without prior approval.

## Disposal of Contaminated DL-Threonine

If **DL-Threonine** is contaminated with a hazardous substance, it must be disposed of as hazardous waste.

- Waste Segregation: Do not mix contaminated **DL-Threonine** with non-hazardous waste.
- Containerization and Labeling:
  - Use a compatible, leak-proof waste container with a secure screw-on cap.[\[7\]](#)
  - Attach a "Hazardous Waste" tag provided by your EHS department.[\[5\]](#)[\[6\]](#)
  - List all chemical constituents of the mixture on the tag, including their concentrations or volumes. Abbreviations and chemical formulas are generally not permitted.[\[5\]](#)
- Storage: Store the hazardous waste container in a designated satellite accumulation area.[\[8\]](#) Ensure secondary containment is used to prevent spills.[\[7\]](#)
- Collection: Arrange for collection by your institution's EHS or a licensed hazardous waste disposal contractor.[\[5\]](#)[\[9\]](#)

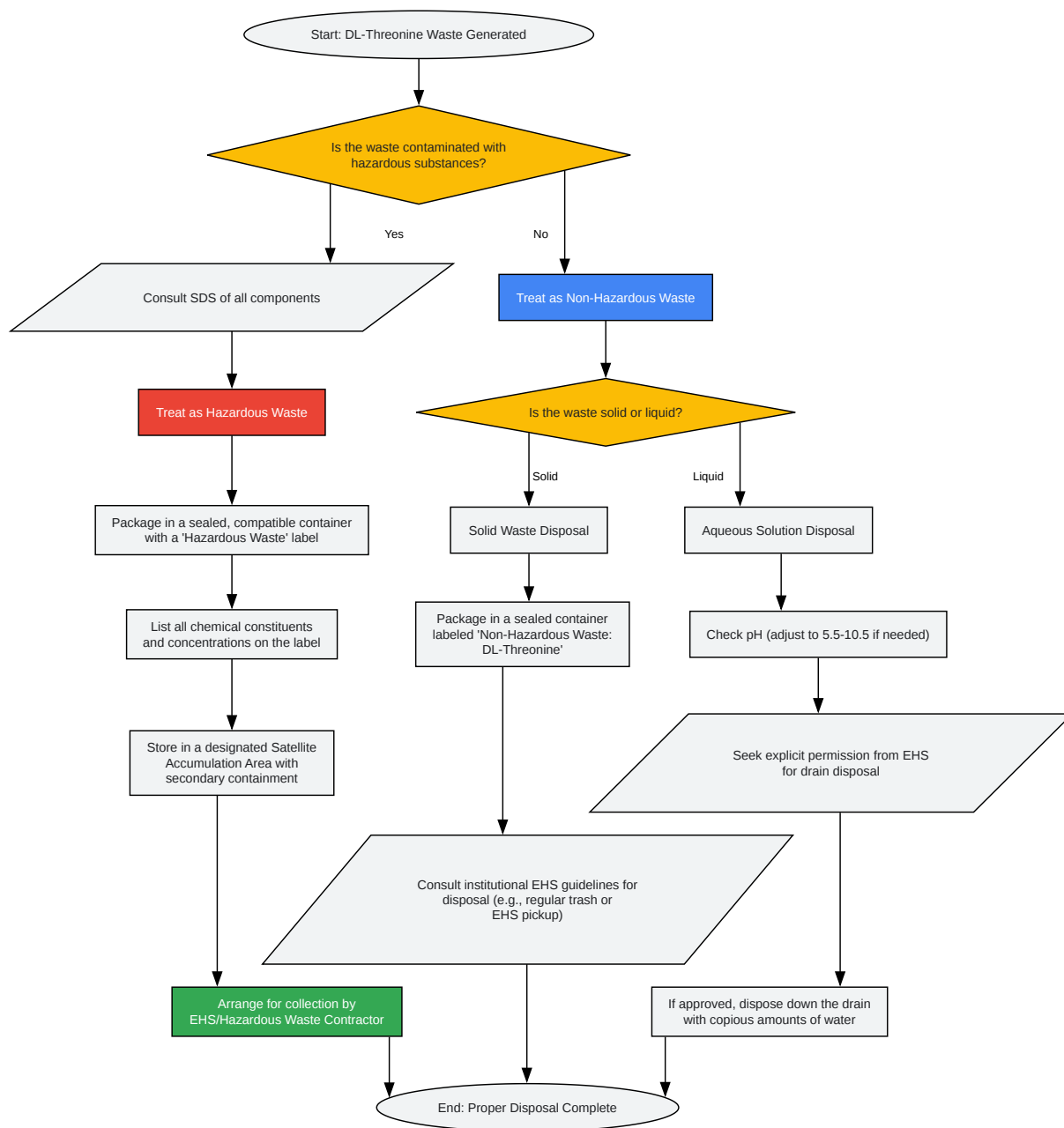
## Quantitative Data Summary

While **DL-Threonine** itself does not have specific quantitative disposal limits due to its non-hazardous nature, general laboratory waste guidelines provide quantitative thresholds.

Parameter	Guideline	Source
pH for Drain Disposal	Between 5.5 and 10.5	<a href="#">[4]</a>
Hazardous Waste Storage Limit (Satellite Accumulation Area)	Up to 55 gallons of hazardous waste	<a href="#">[6]</a> <a href="#">[10]</a>
Acutely Toxic Waste Limit (P-list)	Up to 1 quart of liquid or 1 kilogram of solid	<a href="#">[10]</a>
Hazardous Waste Collection Timeframe	Within 90 days of the start of accumulation	<a href="#">[7]</a>

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DL-Threonine** waste.



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Caption: Decision workflow for the proper disposal of **DL-Threonine**.

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